

AR453588: A Technical Guide to Solubility and Stability for Researchers

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Compound of Interest

Compound Name: AR453588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **AR453588**, a potent and orally bioavailable anti-diabetic glucokinase activator. The information herein is intended to support research and development activities by providing key physicochemical data, detailed experimental methodologies, and relevant biological context.

Core Compound Properties

AR453588 (CAS: 1065609-00-8) is a small molecule with the chemical formula $C_{25}H_{25}N_7O_2S_2$ and a molecular weight of 519.64 g/mol. It functions as an anti-hyperglycemic agent by activating glucokinase, the enzyme that serves as a glucose sensor in key metabolic tissues like the pancreas and liver.

Solubility Profile

The solubility of a compound is a critical determinant of its absorption, distribution, and overall bioavailability. The following tables summarize the known solubility of **AR453588** in various solvent systems.

Table 1.1: Solubility in Organic Solvents

Solvent	Concentration	Method	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (192.44 mM)[1][2]	-	Ultrasonic treatment is required to achieve full dissolution.[1][2]

Table 1.2: Solubility in Aqueous Formulations for In Vivo Use

The following formulations have been used to achieve a clear solution for preclinical studies.

Formulation	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.81 mM)[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.81 mM)

| 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (4.81 mM) |

Stability Profile

Understanding the stability of **AR453588** is essential for ensuring the integrity of experimental results and for defining appropriate storage and handling conditions.

Table 2.1: Storage and Stability of AR453588

Format	Storage Temperature	Shelf Life	Source(s)
Powder	-20°C	2 to 3 years	
Powder	4°C	2 years	
In DMSO	-80°C	6 months	
In DMSO	-20°C	1 month	
In DMSO	4°C	2 weeks	

Experimental Protocols

The following sections detail the methodologies for determining the solubility and stability of **AR453588**. These protocols are based on established pharmaceutical testing guidelines.

Protocol for Equilibrium Solubility Determination (Shake-Flask Method)

This protocol is adapted from World Health Organization (WHO) guidelines for Biopharmaceutics Classification System (BCS) studies and is suitable for determining the thermodynamic equilibrium solubility of **AR453588**.

Objective: To determine the saturation concentration of **AR453588** in a given aqueous buffer at a controlled temperature.

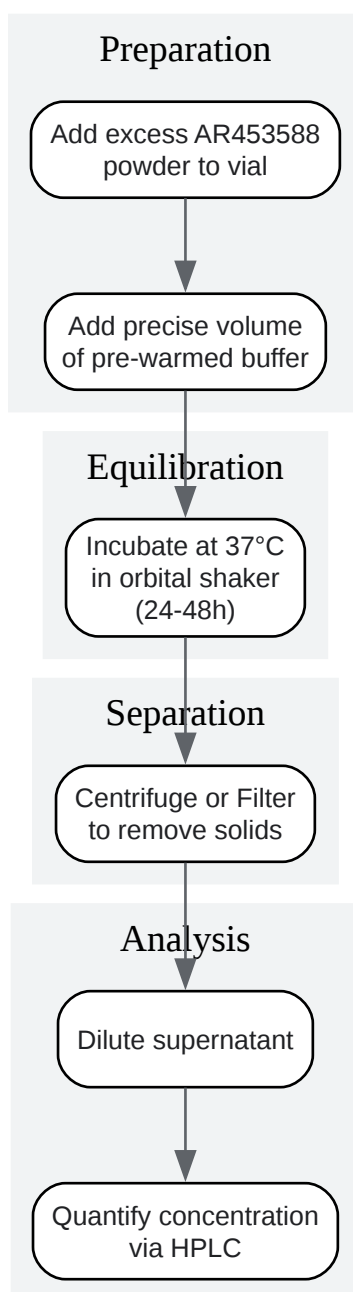
Materials:

- **AR453588** powder
- Selected aqueous buffer (e.g., pH 1.2, 4.5, 6.8)
- Glass vials with screw caps
- Orbital shaker with temperature control (set to 37 ± 1 °C)
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF)
- Validated HPLC-UV or LC-MS/MS system for quantification

Procedure:

- Preparation: Add an excess amount of **AR453588** powder to a glass vial. The amount should be sufficient to ensure that undissolved solids remain at equilibrium.
- Solvent Addition: Add a precise volume of the pre-warmed (37 °C) aqueous buffer to the vial.

- **Equilibration:** Tightly cap the vial and place it in an orbital shaker set to 37 ± 1 °C and a suitable agitation speed (e.g., 100 rpm). Allow the mixture to shake for a predetermined time (e.g., 24-48 hours) to reach equilibrium. Time points should be assessed to confirm equilibrium has been reached (e.g., concentrations at 24h and 48h are within 5% of each other).
- **Sample Separation:** After equilibration, remove the vial and allow the undissolved solids to settle. To separate the saturated solution from the excess solid, either centrifuge the vial at a controlled temperature or filter the supernatant using a syringe filter that has been confirmed not to bind the compound.
- **Quantification:** Immediately dilute the clear supernatant with a suitable solvent to prevent precipitation and bring the concentration within the linear range of the analytical method.
- **Analysis:** Analyze the concentration of **AR453588** in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- **Replicates:** The experiment should be performed in at least triplicate.



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Caption: Workflow for Equilibrium Solubility Determination.

Protocol for Stability Testing (Forced Degradation)

This protocol is based on the International Council for Harmonisation (ICH) Q1A(R2) guidelines for stability testing. It is designed to identify potential degradation products and establish the intrinsic stability of **AR453588**.

Objective: To evaluate the stability of **AR453588** under various stress conditions to understand its degradation pathways.

Materials:

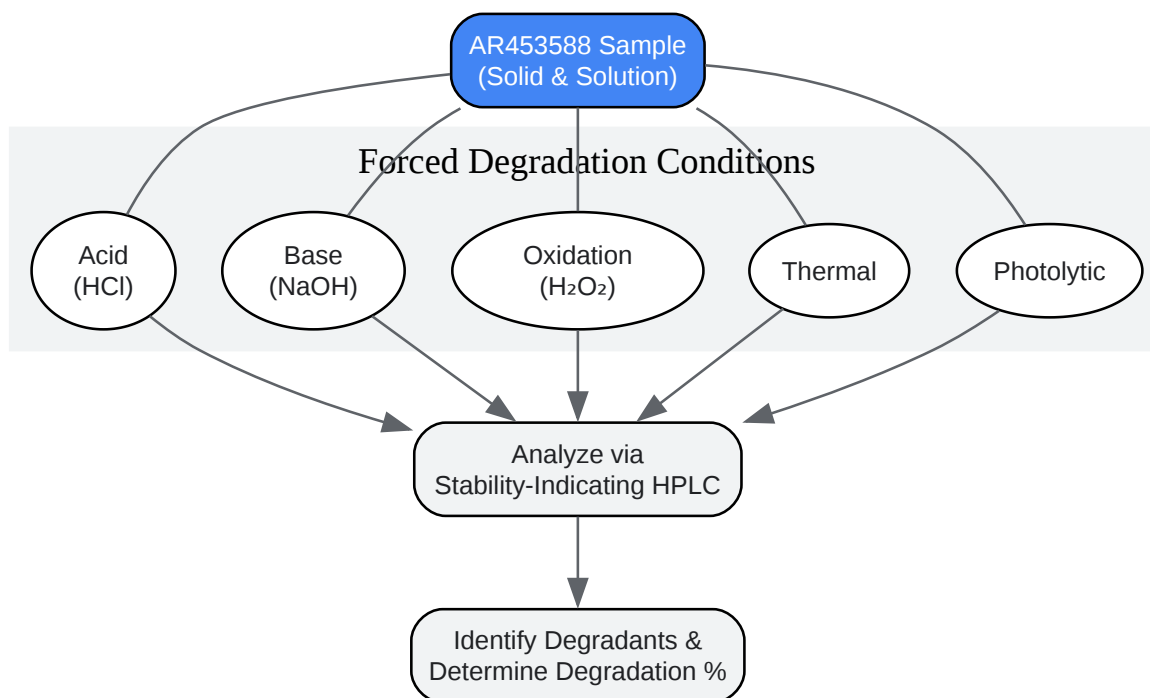
- **AR453588** (in solid form and in solution)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Temperature and humidity-controlled chambers
- Photostability chamber
- Validated stability-indicating HPLC method (e.g., with a photodiode array detector)

Procedure:

- Sample Preparation: Prepare stock solutions of **AR453588** in a suitable solvent (e.g., acetonitrile/water).
- Stress Conditions: Expose the solid drug substance and/or its solution to the following conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60 °C for a specified period (e.g., 2, 8, 24 hours).
 - Base Hydrolysis: 0.1 M NaOH at 60 °C for a specified period.
 - Oxidation: 3% H₂O₂ at room temperature for a specified period.
 - Thermal Stress: Store solid **AR453588** at an elevated temperature (e.g., 80 °C) for an extended period (e.g., 48 hours).
 - Photostability: Expose solid **AR453588** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200

watt hours/square meter (as per ICH Q1B).

- **Sample Analysis:** At designated time points, withdraw samples. For acid and base hydrolysis, neutralize the samples before dilution.
- **Chromatographic Analysis:** Analyze the stressed samples using a validated stability-indicating HPLC method. This method must be able to separate the intact **AR453588** from all significant degradation products. A photodiode array (PDA) detector is recommended to assess peak purity and identify potential co-eluting peaks.
- **Data Reporting:** Report the percentage of remaining **AR453588** and the formation of any major degradation products (expressed as a percentage of the total peak area).

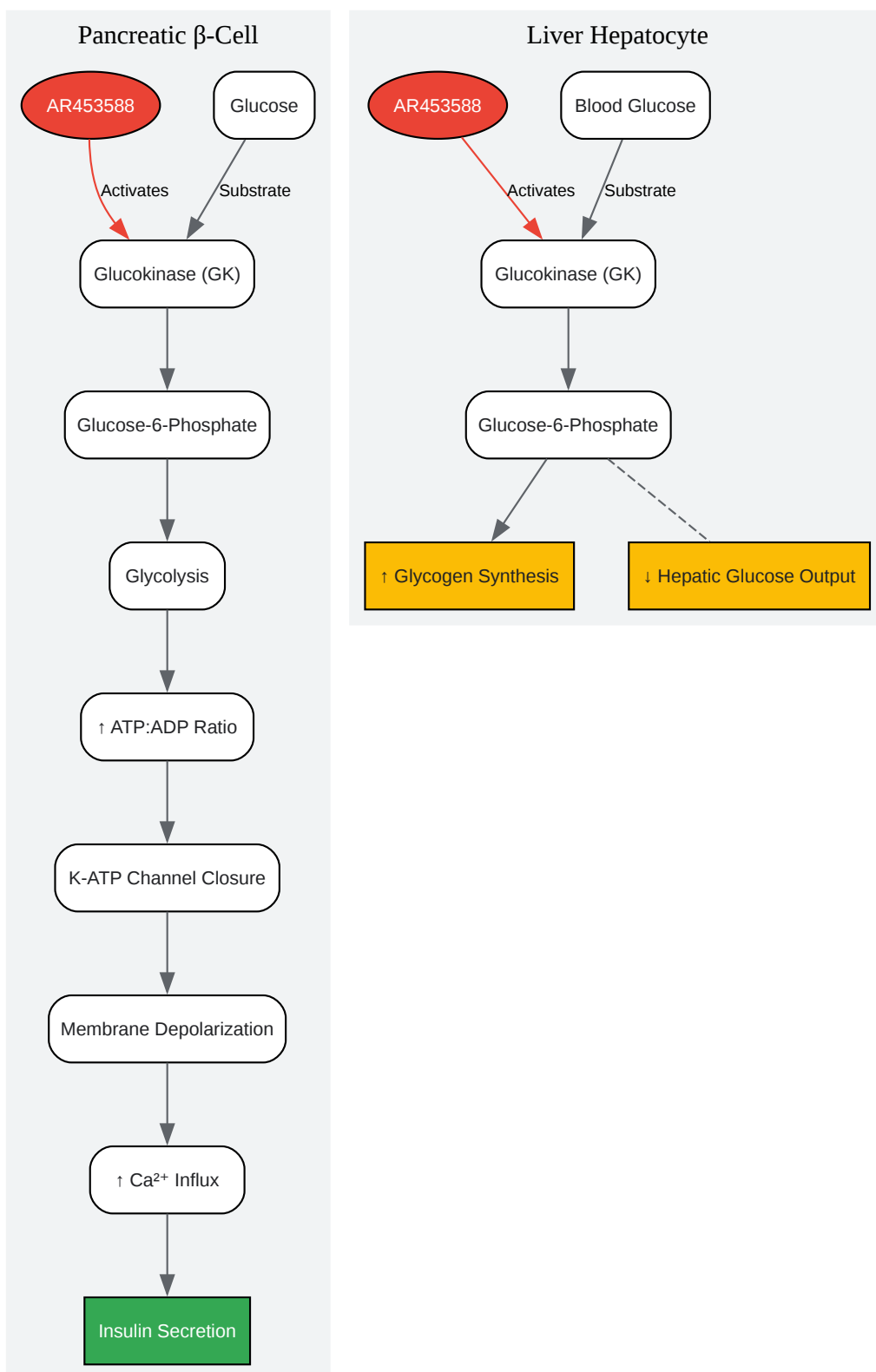


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Caption: Overall Strategy for Stability Assessment.

Mechanism of Action: Glucokinase Activation Pathway

AR453588 exerts its therapeutic effect by allosterically activating glucokinase (GK). In pancreatic β -cells, this leads to increased glucose metabolism, a higher ATP:ADP ratio, closure of ATP-sensitive potassium (K-ATP) channels, and ultimately, glucose-stimulated insulin secretion. In the liver, GK activation promotes glucose uptake and conversion to glycogen, thereby reducing hepatic glucose output.



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Caption: Simplified Glucokinase Activation Pathway by AR453588.

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References

- 1. The Central Role of Glucokinase in Glucose Homeostasis: A Perspective 50 Years After Demonstrating the Presence of the Enzyme in Islets of Langerhans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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